

Technical Guide: Physical Characteristics of 1-(5-Chloro-2-phenoxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(5-Chloro-2-phenoxyphenyl)ethanone

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Introduction

1-(5-Chloro-2-phenoxyphenyl)ethanone is a chemical compound of interest in various research and development sectors. An understanding of its physical characteristics is fundamental for its application in synthesis, formulation, and quality control. This technical guide provides a summary of the available physical data for **1-(5-Chloro-2-phenoxyphenyl)ethanone**, alongside detailed experimental protocols for the determination of key physical properties.

Core Physical Characteristics

The physical properties of **1-(5-Chloro-2-phenoxyphenyl)ethanone** are summarized in the table below. It is important to note that while some data is available from commercial suppliers, comprehensive experimental values for properties such as boiling point and aqueous solubility are not widely published.

Property	Value	Source
IUPAC Name	1-(5-Chloro-2-phenoxyphenyl)ethanone	N/A
CAS Number	70958-18-8	
Molecular Formula	C ₁₄ H ₁₁ ClO ₂	
Molecular Weight	246.69 g/mol	
Physical Form	Solid	[1]
Melting Point	58-59 °C	[1]
Boiling Point	No data available	[1]
Solubility	Soluble in Methanol/DMSO. Water solubility data not available.	[1]

Experimental Protocols

The following sections detail standardized methodologies for determining the primary physical characteristics of a solid compound like **1-(5-Chloro-2-phenoxyphenyl)ethanone**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of the dry, powdered sample is packed into a capillary tube, which is sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube filled with a high-boiling point oil. The apparatus is equipped with a calibrated thermometer or a digital temperature probe.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the substance. For pure compounds, this range is typically narrow (0.5-2 °C).

Determination of Boiling Point

While **1-(5-Chloro-2-phenoxyphenyl)ethanone** is a solid at room temperature, its boiling point at a given pressure is a characteristic physical property. Due to the lack of available data, a standard micro-boiling point determination method is described.

Methodology: Micro-Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** A small amount of the substance (a few milligrams) is placed in a small-diameter test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a suitable heating oil (e.g., mineral oil or silicone oil).
- **Heating:** The Thiele tube is gently heated, and the temperature is monitored. As the liquid's boiling point is approached, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Observation:** Heating is discontinued when a steady stream of bubbles is observed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

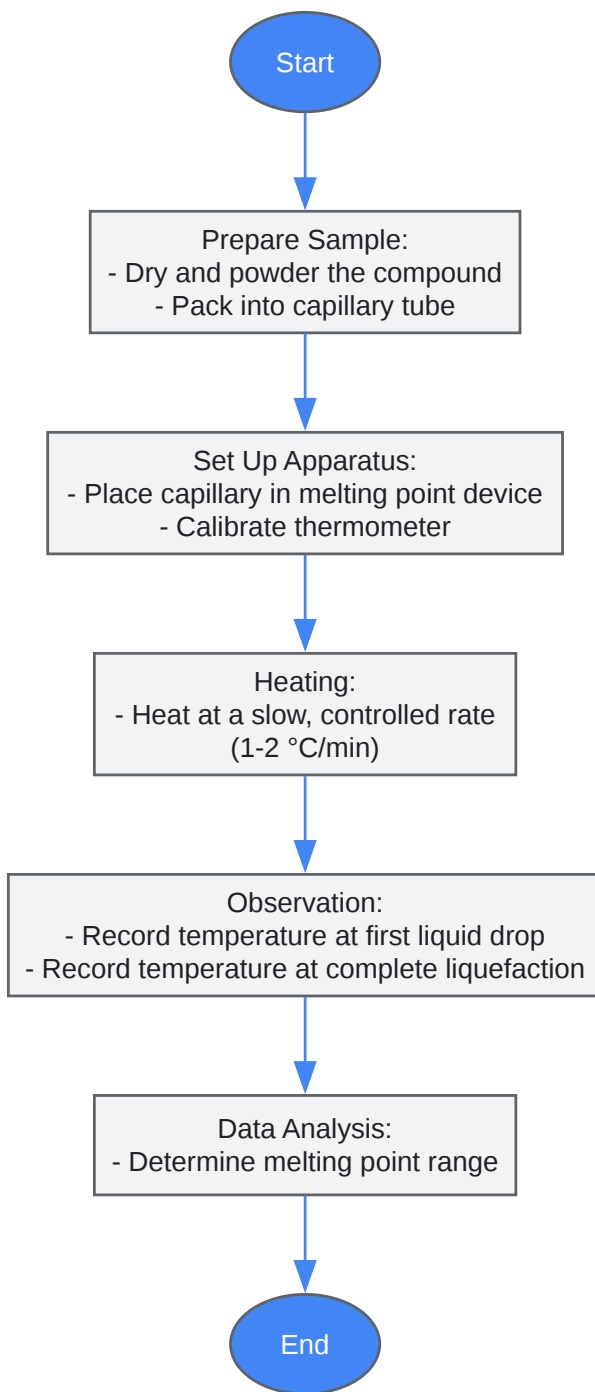
Methodology: Shake-Flask Method for Equilibrium Solubility

- **Sample Preparation:** An excess amount of the solid compound is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The resulting suspension is allowed to stand, and the undissolved solid is separated from the saturated solution by centrifugation and/or filtration through a fine-pored filter.
- **Quantification:** The concentration of the dissolved compound in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy. A calibration curve prepared with standard solutions of known concentrations is used for accurate quantification.
- **Reporting:** The solubility is expressed in terms of mass per unit volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the melting point of a solid compound.

Workflow for Melting Point Determination



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Caption: A generalized workflow for determining the melting point of a solid.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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